

Cinnamolaurine: A Technical Overview of its Molecular Characteristics

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Compound of Interest

Compound Name: Cinnamolaurine

Cat. No.: B12758525

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Introduction

Cinnamolaurine is a naturally occurring benzyloquinoline alkaloid found in plants of the Cinnamomum genus. While the broader chemical class of benzyloquinoline alkaloids is known for a wide range of biological activities, specific and in-depth research on the pharmacological properties and mechanism of action of **Cinnamolaurine** is limited in publicly available scientific literature. This guide provides a concise summary of the known molecular and physical data for **Cinnamolaurine**.

Molecular and Physical Data

The fundamental molecular and physical properties of **Cinnamolaurine** are summarized in the table below. This information is crucial for its identification, characterization, and potential use in further research and development.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₉ NO ₃	[1] [2]
Exact Mass	297.13649347 Da	
Molecular Weight	297.35 g/mol	[1] [2]

Signaling Pathways and Biological Activity

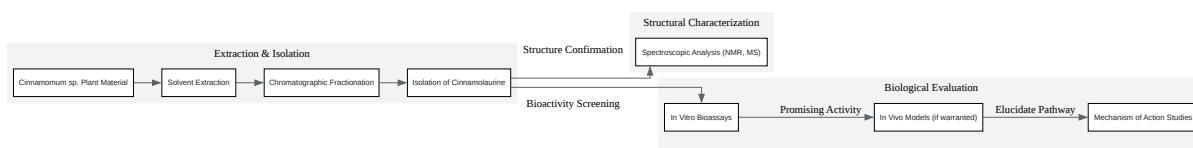
Currently, there is a notable lack of detailed studies on the specific signaling pathways modulated by **Cinnamolaurine**. While many compounds from *Cinnamomum* species, such as cinnamaldehyde, have been extensively studied for their effects on pathways like PI3K/AKT, NF- κ B, and MAPK, similar in-depth investigations for **Cinnamolaurine** are not readily found in the available literature. The biological activity of the broader class of benzyloquinoline alkaloids has been explored, with some members exhibiting antimicrobial properties. However, specific data on the bioactivity of **Cinnamolaurine** remains scarce.

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of **Cinnamolaurine** are not well-documented in publicly accessible resources. The isolation of related compounds, such as nor**cinnamolaurine**, and general methods for studying benzyloquinoline alkaloids can provide a foundational basis for developing such protocols. However, specific methodologies tailored to **Cinnamolaurine** are not currently established in the scientific literature.

Logical Relationship Diagram

Due to the lack of specific information on signaling pathways for **Cinnamolaurine**, the following diagram illustrates a general logical workflow for the initial investigation of a natural product like **Cinnamolaurine**.



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Figure 1. A generalized workflow for natural product research.

Future Directions

The limited availability of data on **Cinnamolaurine** highlights a significant gap in the current understanding of the full pharmacological potential of Cinnamomum species. Future research should focus on the isolation of **Cinnamolaurine** in sufficient quantities to enable comprehensive biological screening. Elucidating its potential targets and signaling pathways will be crucial in determining its therapeutic relevance. The development and publication of detailed experimental protocols would be invaluable to the scientific community for validating and expanding upon any initial findings.

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References

- 1. researchgate.net [researchgate.net]
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